

Physical and chemical properties of 3,4-Difluorobenzaldehyde

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Compound of Interest

Compound Name: 3,4-Difluorobenzaldehyde

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An In-depth Technical Guide to 3,4-Difluorobenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3,4-Difluorobenzaldehyde** (CAS No. 34036-07-2), a key intermediate in organic synthesis. Its unique electronic properties, stemming from the two fluorine substituents on the aromatic ring, make it a valuable building block in the development of pharmaceuticals, agrochemicals, and advanced materials.^[1]

Core Properties

3,4-Difluorobenzaldehyde is a colorless to light yellow liquid at room temperature.^[1] The fluorine atoms significantly influence the reactivity of both the aromatic ring and the aldehyde functional group, making it a versatile reagent in various chemical transformations.^[1]

Physical and Chemical Properties

The fundamental physical and chemical data for **3,4-Difluorobenzaldehyde** are summarized below. This data is essential for reaction planning, safety assessments, and purification procedures.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ F ₂ O	[1] [2] [3]
Molecular Weight	142.10 g/mol	[1] [2] [3]
Appearance	Colorless to light yellow liquid	[1]
Density	1.288 g/mL at 25 °C	[1] [2]
Boiling Point	80-82 °C at 22.7 hPa; 53-55 °C at 15 mmHg	[1] [4]
Flash Point	69 °C (156.2 °F) - DIN 51758	[2]
Refractive Index	n _{20/D} 1.500	[1] [2]
CAS Number	34036-07-2	[1] [2] [3]

Spectroscopic Data

Spectroscopic analysis is critical for structure confirmation and purity assessment. Key spectral data are available from various sources.

Technique	Data Highlights	Source(s)
¹ H NMR	Spectra available for reference.	[3] [5]
¹³ C NMR	Spectra available for reference.	[3] [6] [7]
Mass Spectrometry	Data available for molecular weight confirmation.	[5]
Infrared (IR)	Spectra available for functional group identification.	[5] [8]

Synthesis and Experimental Protocols

The synthesis of **3,4-Difluorobenzaldehyde** can be achieved through several routes. The selection of a specific method often depends on the availability of starting materials, desired

scale, and safety considerations.

Grignard Exchange Reaction (High-Yield Method)

A common and effective method involves a Grignard exchange reaction, which avoids the issues associated with the direct formation of a Grignard reagent from 3,4-difluorobromobenzene.^{[9][10]}

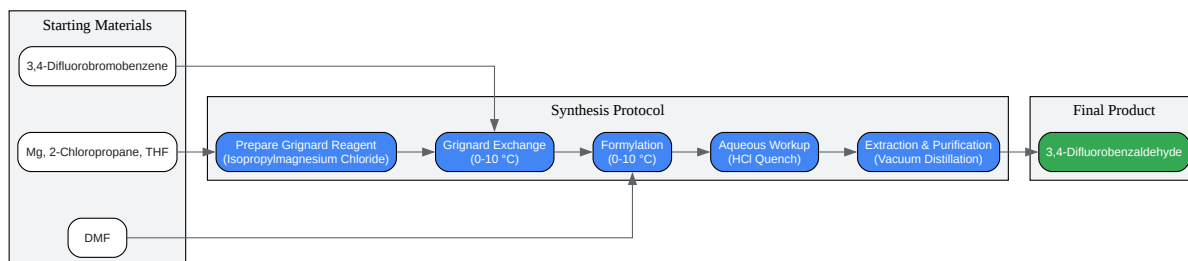
Reaction Scheme:

- Preparation of Isopropylmagnesium Chloride (Grignard Reagent).
- Grignard exchange reaction between 3,4-difluorobromobenzene and isopropylmagnesium chloride.
- Formylation of the resulting aryl Grignard reagent with N,N-Dimethylformamide (DMF).
- Aqueous workup and purification.

Detailed Experimental Protocol:

- Step 1: Grignard Reagent Preparation: Magnesium turnings, a crystal of iodine, and tetrahydrofuran (THF) are added to a nitrogen-flushed, flame-dried flask.^[9] A small amount of 2-chloropropane is added to initiate the reaction. The remaining 2-chloropropane, dissolved in THF, is then added dropwise while maintaining a controlled temperature (e.g., 30-40°C) to form isopropylmagnesium chloride.^[10]
- Step 2: Grignard Exchange and Formylation: The prepared Grignard reagent is cooled to a low temperature (0-10°C).^{[9][10]} A solution of 3,4-difluorobromobenzene in THF is then added dropwise.^{[9][10]} After the exchange is complete, a solution of N,N-Dimethylformamide (DMF) in THF is added dropwise at the same low temperature.^{[9][10]}
- Step 3: Workup and Purification: The reaction is quenched by the slow addition of water, followed by acidification with hydrochloric acid to a pH of approximately 4.^[4] The product is then extracted with a suitable organic solvent (e.g., toluene).^[4] The combined organic layers are washed with brine, dried, and concentrated under reduced pressure.^[4] The crude

product is purified by vacuum distillation to yield **3,4-Difluorobenzaldehyde** with high purity (>99.5%).^[4]



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Caption: High-yield synthesis workflow for **3,4-Difluorobenzaldehyde**.

Friedel-Crafts Type Reaction

An alternative method involves the direct formylation of 1,2-difluorobenzene.^[11]

Detailed Experimental Protocol:

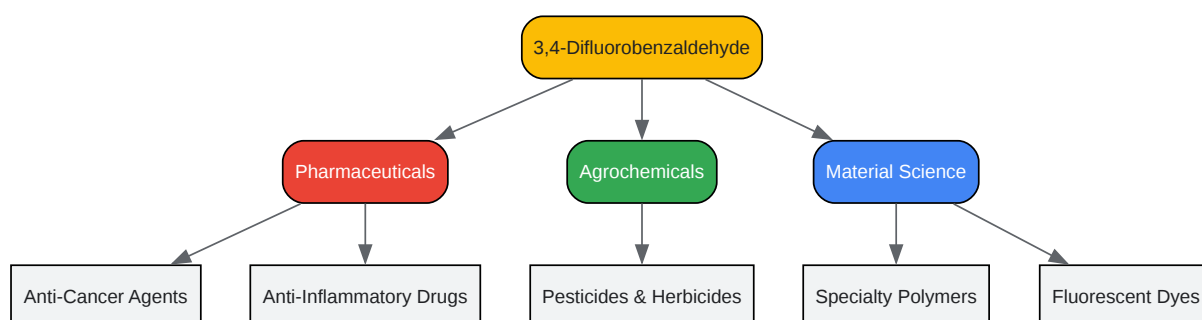
- A mixture of 1,2-difluorobenzene and anhydrous aluminum chloride in methylene chloride is cooled in an ice bath.^[11]
- Dichloromethyl methyl ether is added dropwise, leading to a vigorous evolution of HCl gas.^[11]
- After the addition, the mixture is stirred at room temperature and then quenched by decanting into ice water.^[11]

- The organic layer is separated, washed with a saturated potassium carbonate solution until neutral, dried over magnesium sulfate, and distilled to yield the final product.[11]

Applications in Drug Development and Organic Synthesis

3,4-Difluorobenzaldehyde is a crucial building block in medicinal chemistry and organic synthesis due to the enhanced reactivity conferred by its fluorine substituents.[1]

- Pharmaceutical Intermediate:** It serves as a key intermediate in the synthesis of various pharmaceuticals, including anti-cancer and anti-inflammatory agents.[1] The presence of fluorine can improve metabolic stability, binding affinity, and bioavailability of the final drug molecule.
- Agrochemical Synthesis:** The compound is used in the creation of advanced pesticides and herbicides.[1]
- Material Science:** It is employed in formulating specialty polymers and fluorescent dyes.[1]
- Organic Synthesis:** Its electrophilic nature is exploited in reactions like aldol condensations and Wittig reactions to build complex molecular architectures.[1][12] For example, it has been used in the synthesis of 3-benzylidene 20,29-dihydrobetulinic acid derivatives, which have been investigated as potential anti-angiogenic agents.[13]



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Caption: Key application areas of **3,4-Difluorobenzaldehyde**.

Safety and Handling

Proper handling of **3,4-Difluorobenzaldehyde** is essential in a laboratory or industrial setting. It is classified as a combustible liquid and can cause skin and serious eye irritation.[2][3][14]

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H317 (May cause an allergic skin reaction), H319 (Causes serious eye irritation), H412 (Harmful to aquatic life with long lasting effects).[2]
- Precautionary Measures:
 - Wear appropriate personal protective equipment (PPE), including gloves and eye/face protection.[2][14]
 - Use only in a well-ventilated area.[14]
 - Keep away from heat, sparks, open flames, and hot surfaces.[14][15]
 - Store in a cool, dry, and well-ventilated place with the container tightly closed.[14][15]
- In case of fire: Use carbon dioxide, dry chemical, or foam for extinction.[14]
- Disposal: Dispose of contents and container to an approved waste disposal plant.[14]

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